

tacrolimus metabolite activity comparative assessment

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tacrolimus

CAS No.: 104987-11-3

Cat. No.: S001610

Get Quote

Tacrolimus Metabolite Activity Profile

Metabolite Designation	Structural Modification	Relative Immunosuppressive Activity	Cross-reactivity in Immunoassays
13-O-demethyl (M-I)	O-demethylation at position 13	6.4% [1]	No significant cross-reactivity reported [1]
31-O-demethyl (M-II)	O-demethylation at position 31	~100% (similar to parent drug) [1]	109% [1]
15-O-demethyl (M-III)	O-demethylation at position 15	Information missing	90.5% [1]
12-Hydroxy (M-IV)	Hydroxylation at position 12	3.5% [1]	8.8% [1]
M-V	Information missing	Information missing	92.2% [1]
M-VI	Information missing	1.3% [1]	Information missing

Experimental Protocols for Metabolite Assessment

Researchers use specific methodologies to isolate and characterize **tacrolimus** metabolites.

Metabolite Pattern Analysis in Transplant Patients

This protocol is used to identify and quantify metabolite patterns in clinical blood samples [2].

- **Sample Collection:** Collect whole blood trough samples from liver or kidney transplant patients.
- **Sample Analysis:** Analyze samples using **HPLC-mass spectrometry** to separate **tacrolimus** from its metabolites [2].
- **Metabolite Identification:** The main metabolites identified include demethyl, demethylhydroxy, didemethyl, didemethylhydroxy, and hydroxy **tacrolimus** [2].
- **Correlation with Function:** Perform stepwise regression analysis including **tacrolimus**, its metabolites, and liver function parameters (e.g., gamma-glutamyltransferase, alkaline phosphatase) to identify predictors of metabolite accumulation [2].

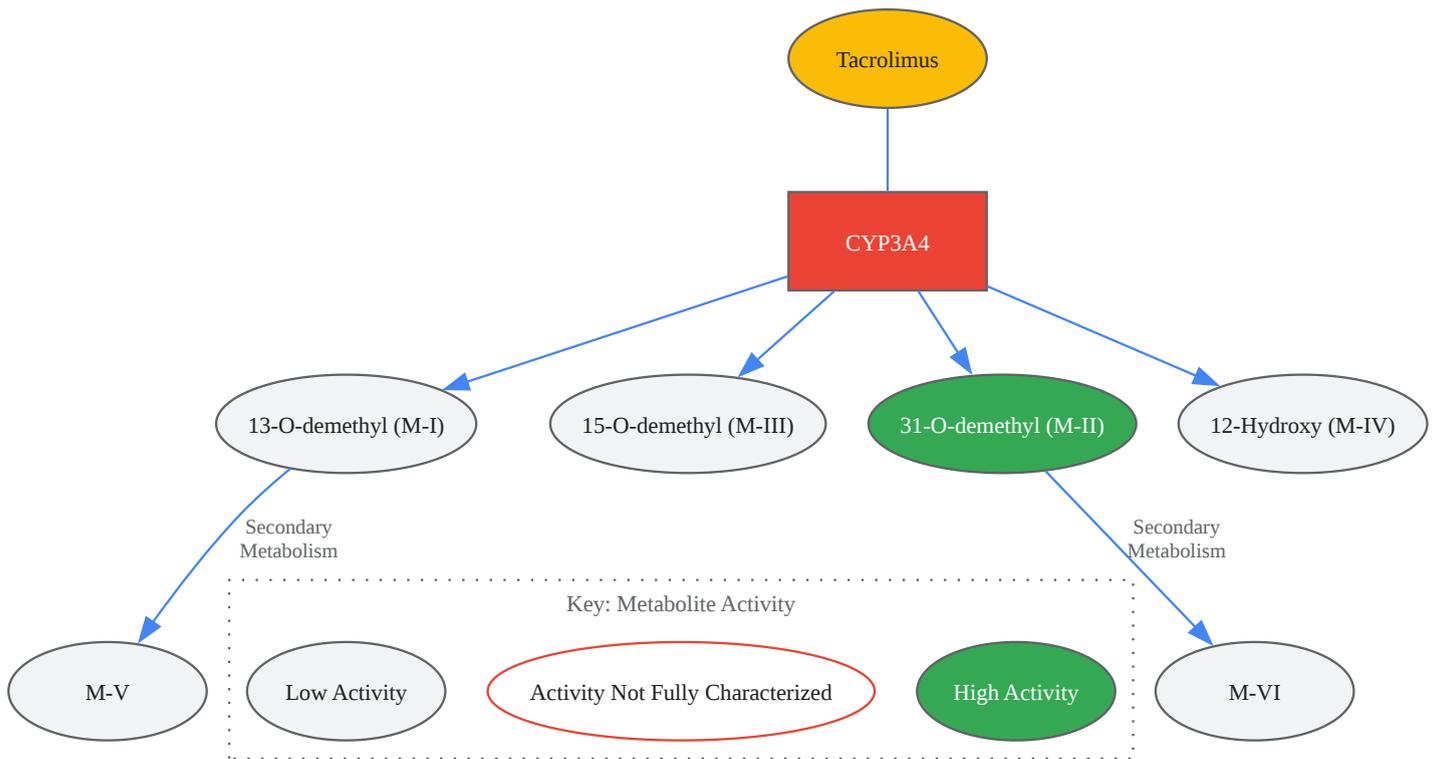
In Vitro Assessment of Immunosuppressive Activity & Cross-Reactivity

This method determines the biological activity of isolated metabolites and their potential to interfere with immunoassays [1].

- **Metabolite Isolation:** Metabolites are generated via in vitro systems using cytochrome P450 enzymes or isolated from patient blood samples using **HPLC** [1].
- **Immunosuppressant Activity Testing:** The HPLC fractions are reacted with **Concanavalin A (ConA)** to determine the extent to which they inhibit T-cell activation, thereby measuring their contribution to overall immunosuppressant effects [1].
- **Cross-Reactivity Testing:** The immunoreactivity of each metabolite is assessed using immunoassays, such as a **microparticle enzyme immunoassay (IMx)**, and compared to the parent drug's reactivity [1].

Tacrolimus Metabolic Pathway

The following diagram maps the primary metabolic pathway of **tacrolimus**, primarily mediated by cytochrome P450 3A4/5 enzymes, and the known activities of its major metabolites.



[Click to download full resolution via product page](#)

Analytical Considerations for Metabolite Monitoring

The choice of analytical method significantly impacts the measurement of **tacrolimus** concentrations due to varying metabolite cross-reactivity.

- **Immunoassays (CMIA, MEIA):** These methods are common in clinical settings due to automation but can overestimate **tacrolimus** concentration. This is because metabolites like **31-O-demethyl (M-II)** and **15-O-demethyl (M-III)** show high cross-reactivity with the assay antibodies [3] [1].
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** This method is highly specific to the parent drug and does not suffer from metabolite cross-reactivity. It is considered the more accurate method for therapeutic drug monitoring, though it requires greater expertise and resources [3].

Key Conclusions for Researchers

- **Activity is Metabolite-Specific:** The **31-O-demethyl (M-II)** metabolite is particularly noteworthy due to its immunosuppressive activity being nearly equivalent to the parent drug and its high cross-reactivity in immunoassays [1].
- **Assay Choice Matters:** For accurate pharmacokinetic studies and precise therapeutic drug monitoring, **LC-MS/MS** is the preferred method to avoid overestimation of **tacrolimus** exposure caused by cross-reactive metabolites [3].
- **Hepatic Function is Crucial:** Impaired liver function can lead to the accumulation of **tacrolimus** and its metabolites, which may alter the drug's overall effect and toxicity profile [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Biological activity of tacrolimus (FK506) and its metabolites ... [sciencedirect.com]
2. Tacrolimus (FK506) metabolite patterns in blood from liver ... [pubmed.ncbi.nlm.nih.gov]
3. Determination of tacrolimus in human whole blood in kidney ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [tacrolimus metabolite activity comparative assessment].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b001610#tacrolimus-metabolite-activity-comparative-assessment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com